

Essential Safety and Disposal Guidance for L-Diguluronic Acid Disodium Salt

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Compound of Interest

Compound Name: *L-Diguluronic acid disodium*

Cat. No.: B12392203

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of laboratory chemicals are paramount to ensuring a safe and compliant work environment. This document provides a comprehensive guide to the proper disposal procedures for **L-Diguluronic acid disodium** salt (CAS No. 34044-54-7), emphasizing safety and operational best practices.

Chemical and Physical Properties

A summary of the key identifiers for **L-Diguluronic acid disodium** salt is provided in the table below. This information is crucial for the correct labeling and documentation of waste.

Identifier	Value
Chemical Name	L-Diguluronic acid disodium salt
CAS Number	34044-54-7
Molecular Formula	C ₁₂ H ₁₄ O ₁₃ Na ₂
Appearance	Typically a white to off-white powder

Disposal Protocol

While specific safety data sheets (SDS) with detailed disposal instructions for **L-Diguluronic acid disodium** salt are not readily available, the following step-by-step procedure is based on

general best practices for non-hazardous chemical waste. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for guidance specific to your location and facilities.

Step 1: Personal Protective Equipment (PPE)

Before handling the material for disposal, ensure you are wearing the appropriate PPE:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Nitrile or latex gloves.
- Body Protection: A standard laboratory coat.

Step 2: Waste Collection

- Collect waste **L-Diguluronic acid disodium** salt, including any contaminated materials (e.g., weighing paper, pipette tips), in a designated and clearly labeled waste container.
- The container should be made of a compatible material, such as high-density polyethylene (HDPE).
- The label should include the full chemical name, CAS number, and the words "Non-hazardous Waste for Disposal."

Step 3: Storage Pending Disposal

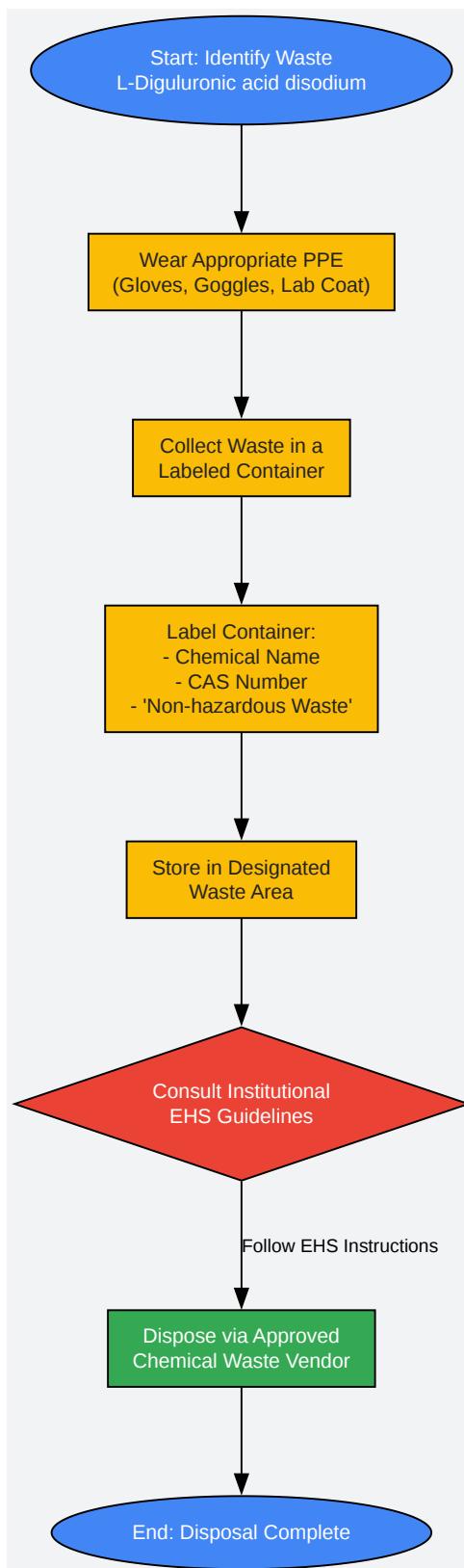
- Store the sealed waste container in a designated, well-ventilated waste accumulation area.
- Keep the container away from incompatible materials.

Step 4: Final Disposal

- Dispose of the waste through your institution's official chemical waste disposal program.
- Do not dispose of **L-Diguluronic acid disodium** salt down the drain or in regular solid waste.

Experimental Workflow for Disposal

The logical flow for the proper disposal of **L-Diguluronic acid disodium** salt is outlined in the diagram below. This workflow ensures that all necessary safety and regulatory steps are considered.



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Caption: Disposal Workflow for **L-Diguluronic Acid Disodium Salt**.

Disclaimer: The information provided is for guidance purposes only and is based on general laboratory safety principles. Always adhere to the specific protocols and regulations of your institution and local authorities. The absence of comprehensive hazard data for this compound necessitates a cautious approach to its handling and disposal.

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